

3-Formylpicolinonitrile CAS number and spectral data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Formylpicolinonitrile**

Cat. No.: **B156146**

[Get Quote](#)

In-Depth Technical Guide: 3-Formylpicolinonitrile

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Formylpicolinonitrile**, a key heterocyclic building block in medicinal chemistry and materials science. This document consolidates essential physicochemical properties, predicted spectral data, and a plausible synthetic route. The information is presented to support researchers in the effective utilization and further investigation of this compound.

Physicochemical Properties

3-Formylpicolinonitrile, also known as 2-cyano-3-pyridinecarboxaldehyde, is a trifunctional heterocyclic compound containing a pyridine ring, a nitrile group, and an aldehyde group. These functional groups make it a versatile synthon for the elaboration of more complex molecular architectures.

Property	Value
CAS Number	131747-66-5
Molecular Formula	C ₇ H ₄ N ₂ O
Molecular Weight	132.12 g/mol
IUPAC Name	3-formylpyridine-2-carbonitrile
Synonyms	2-Cyano-3-pyridinecarboxaldehyde, 3-Formyl-2-pyridinecarbonitrile

Predicted Spectral Data

Due to the limited availability of experimentally-derived spectral data in the public domain, the following tables provide predicted spectral characteristics for **3-Formylpicolinonitrile**. These predictions are based on established principles of NMR, IR, and mass spectrometry for analogous molecular structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Predicted, 500 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10.1	s	1H	Aldehyde proton (-CHO)
~8.9	dd	1H	Pyridine H6
~8.2	dd	1H	Pyridine H4

| ~7.6 | dd | 1H | Pyridine H5 |

¹³C NMR (Predicted, 125 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~190	Aldehyde Carbonyl (C=O)
~155	Pyridine C6
~153	Pyridine C2
~140	Pyridine C4
~130	Pyridine C3
~128	Pyridine C5

| ~116 | Nitrile Carbon (C≡N) |

Infrared (IR) Spectroscopy

Wavenumber (cm^{-1})	Intensity	Assignment
~2230	Medium	C≡N stretch (nitrile)
~1710	Strong	C=O stretch (aldehyde)
~1580, 1470, 1430	Medium-Weak	C=C and C=N stretches (pyridine ring)
~2850, 2750	Weak	C-H stretch (aldehyde)

Mass Spectrometry (MS)

m/z	Interpretation
132	[M] ⁺ (Molecular Ion)
131	[M-H] ⁺
104	[M-CO] ⁺
103	[M-H-CO] ⁺ or [M-CHO] ⁺

Proposed Experimental Protocol: Synthesis of 3-Formylpicolinonitrile

A plausible synthetic route to **3-Formylpicolinonitrile** involves the reduction of the corresponding nitrile, 2-cyanopyridine, to the aldehyde. This can be achieved via catalytic hydrogenation in the presence of a specific catalyst system.

Reaction: Reduction of 3-Cyanopyridine

Reagents and Materials:

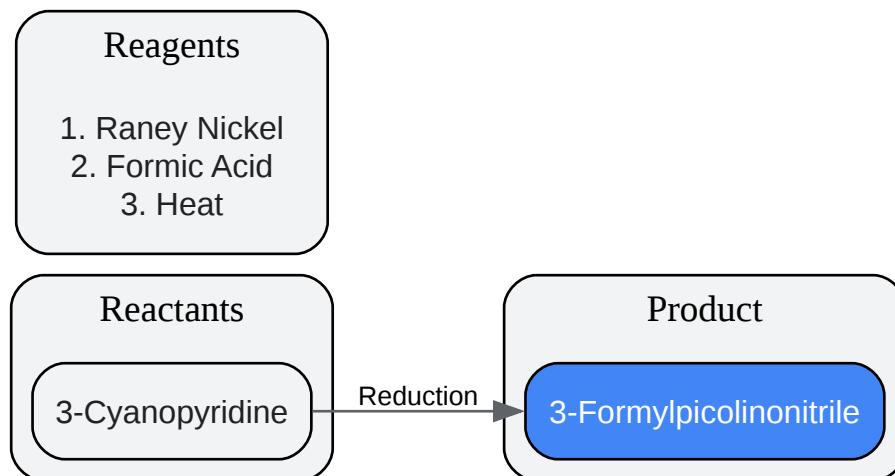
- 3-Cyanopyridine
- Raney Nickel (catalyst)
- Formic Acid (reducing agent and solvent)
- Diatomaceous earth (for filtration)
- Ethyl acetate (for extraction)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating plate
- Standard glassware for workup and purification

Procedure:

- To a solution of 3-cyanopyridine (1.0 eq) in formic acid, add Raney Nickel (catalyst).

- Heat the reaction mixture to reflux with vigorous stirring for several hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture through a pad of diatomaceous earth to remove the catalyst, washing the filter cake with ethyl acetate.
- Carefully neutralize the filtrate with a saturated sodium bicarbonate solution.
- Extract the aqueous layer with ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate the organic phase under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to afford **3-Formylpicolinonitrile**.

Visualization of the Proposed Synthetic Pathway



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **3-Formylpicolinonitrile**.

- To cite this document: BenchChem. [3-Formylpicolinonitrile CAS number and spectral data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b156146#3-formylpicolinonitrile-cas-number-and-spectral-data\]](https://www.benchchem.com/product/b156146#3-formylpicolinonitrile-cas-number-and-spectral-data)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com